

Preparing Hi 76-0079 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Hi 76-0079

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Abstract

This document provides detailed application notes and protocols for the preparation, storage, and use of **Hi 76-0079**, a potent and specific inhibitor of hormone-sensitive lipase (HSL). The information is intended to guide researchers in accurately preparing stock solutions in Dimethyl Sulfoxide (DMSO) for various in vitro and in vivo experimental applications.

Introduction to Hi 76-0079

Hi 76-0079 (also known as NNC0076-0079) is a small molecule inhibitor that specifically targets hormone-sensitive lipase (HSL), a key enzyme in the hydrolysis of triglycerides.[1] HSL catalyzes the breakdown of diacylglycerols (DAG) into monoacylglycerols (MAG) and free fatty acids (FFA), a critical step in overall lipolysis.[2] By inhibiting HSL, **Hi 76-0079** serves as a valuable tool for studying lipid metabolism and is being investigated for its therapeutic potential in metabolic disorders such as obesity and diabetes.[3] It has been shown to work synergistically with ATGL inhibitors, like Atglistatin, to nearly completely block lipolysis.[1][4]

Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **Hi 76-0079** is essential for accurate stock solution preparation.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ ClN ₂ O ₃	[5] [6] [7]
Molecular Weight	256.69 g/mol	[6] [7]
Appearance	White to off-white solid powder	[5] [7]
CAS Number	374567-94-9	[5] [6] [8]
IC ₅₀ for HSL	~100-184 nM	[3] [5] [6]
Solubility in DMSO	≥ 200 mg/mL (779.15 mM)	[1] [6]
Alternative Solubility	250 mg/mL (973.94 mM) in DMSO	[5] [9]

Protocol for Preparing a 10 mM Hi 76-0079 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Hi 76-0079** in DMSO, a common starting concentration for many experimental setups.

Materials:

- **Hi 76-0079** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer

- Ultrasonic bath (optional, but recommended)

Procedure:

- **Equilibrate Reagents:** Allow the **Hi 76-0079** powder and DMSO to reach room temperature before use. This is particularly important for DMSO, which can absorb atmospheric moisture when cold.
- **Weigh Hi 76-0079:** Accurately weigh the desired amount of **Hi 76-0079** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 2.567 mg of **Hi 76-0079**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 256.69 \text{ g/mol} \times 1000 \text{ mg/g} = 2.567 \text{ mg}$
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the vial containing the **Hi 76-0079** powder. For the example above, add 1 mL of DMSO.
- **Mix Thoroughly:** Vortex the solution until the powder is completely dissolved. If dissolution is slow, brief sonication in an ultrasonic bath can be used to facilitate the process.^{[1][6]} Visually inspect the solution to ensure there are no visible particles.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles.

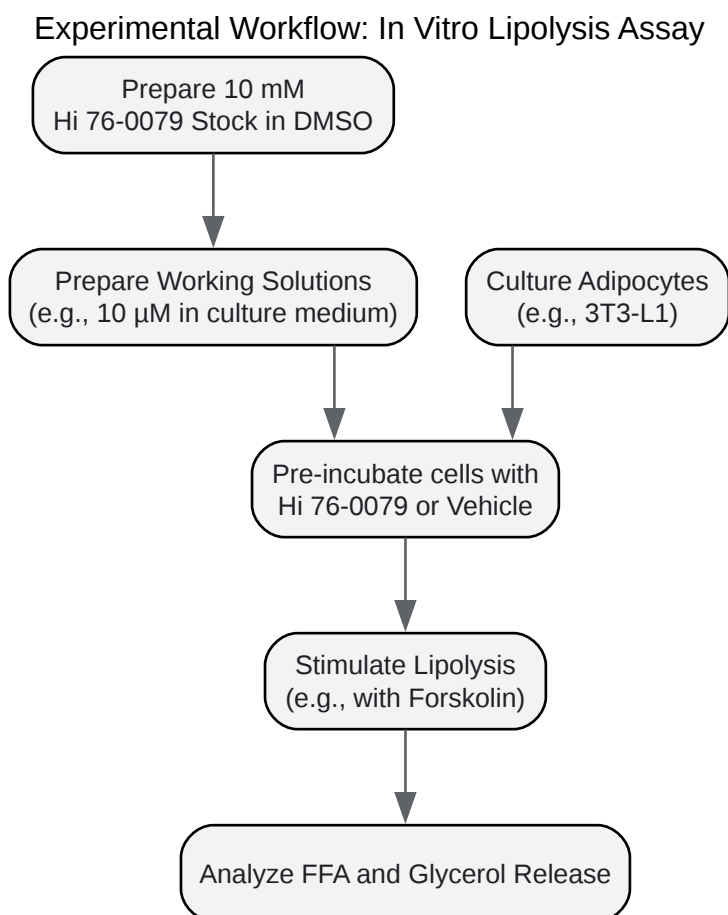
Storage and Stability:

Proper storage is crucial to maintain the integrity of the **Hi 76-0079** stock solution.

Storage Condition	Duration	Reference
In DMSO at -20°C	1 month	^{[6][7]}
In DMSO at -80°C	6 months	^{[6][7]}
Powder at -20°C	3 years	^{[6][7]}
Powder at 4°C	2 years	^{[6][7]}

Experimental Workflow and Signaling Pathway

The following diagrams illustrate a typical experimental workflow for using the **Hi 76-0079** stock solution and its targeted signaling pathway.



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Figure 1. A generalized workflow for an in vitro lipolysis experiment using **Hi 76-0079**.

Inhibition of the Lipolysis Pathway by Hi 76-0079

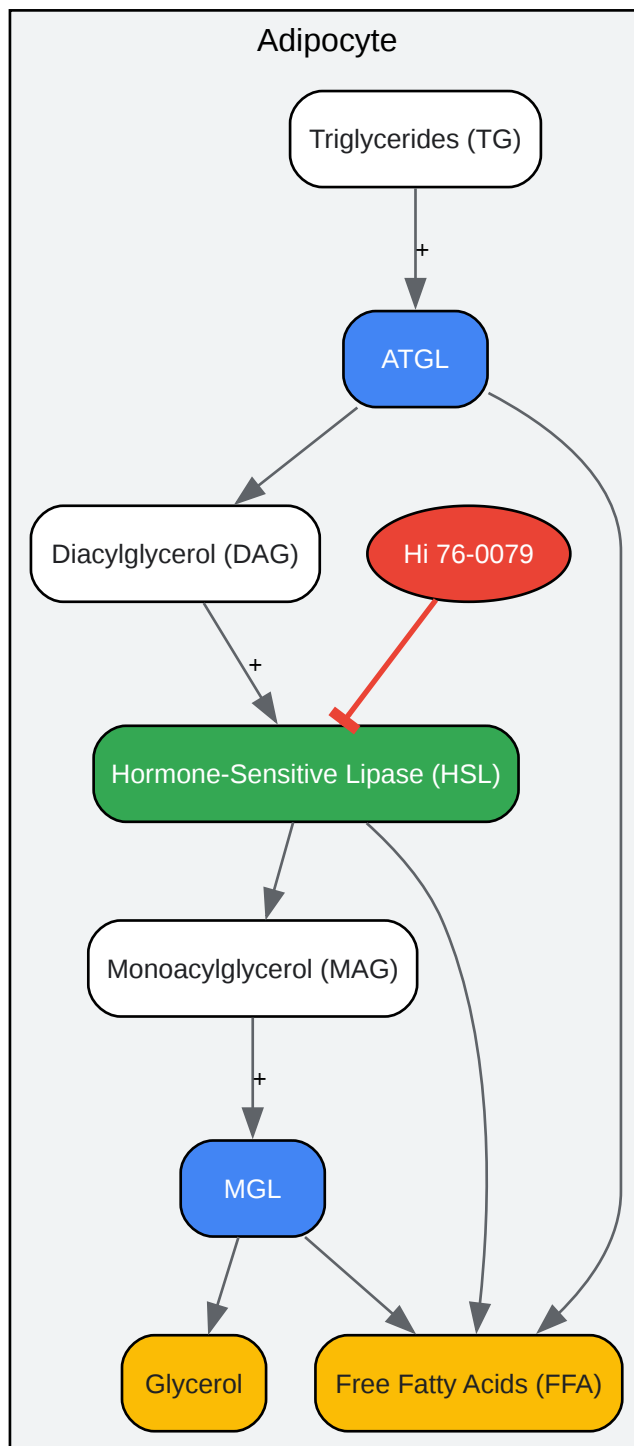
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Figure 2. Hi 76-0079 specifically inhibits Hormone-Sensitive Lipase (HSL).

Application Notes and Best Practices

- **Hygroscopic Nature of DMSO:** DMSO is hygroscopic and can readily absorb water from the atmosphere, which can impact the solubility of **Hi 76-0079**.^[1] It is highly recommended to use anhydrous or freshly opened DMSO for preparing stock solutions.
- **Use in Combination Studies:** **Hi 76-0079** is often used in conjunction with ATGL inhibitors, such as Atglistatin, to achieve a more complete blockade of lipolysis.^[10] When designing such experiments, it is important to optimize the concentrations of both inhibitors.
- **In Vivo Formulations:** For in vivo studies, the DMSO stock solution is typically diluted into a vehicle suitable for administration, such as a mixture of DMSO, PEG300, Tween-80, and saline, or corn oil.^{[1][6]} It is crucial to ensure the final concentration of DMSO is well-tolerated by the animal model.
- **Confirmation of Activity:** The biological activity of the prepared **Hi 76-0079** solution should be validated in a relevant assay, such as measuring the inhibition of forskolin-stimulated lipolysis in 3T3-L1 adipocytes.^{[1][10]}
- **Avoid Repeated Freeze-Thaw Cycles:** Aliquoting the stock solution into single-use volumes is critical to prevent degradation of the compound due to repeated freezing and thawing.^[5]

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